

Application of Linalool-d6 in Environmental Sample Analysis: A Detailed Guide

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Compound of Interest

Compound Name: Linalool - d6

Cat. No.: B1165040

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Introduction

Linalool, a naturally occurring terpene alcohol, is a common component of essential oils and is widely used in fragrances, cosmetics, and as a flavoring agent. Its presence in the environment can result from both natural and anthropogenic sources. Monitoring linalool concentrations in environmental matrices such as water, soil, and air is crucial for assessing environmental quality and understanding its fate and transport. The use of a deuterated internal standard, Linalool-d6, is a highly effective strategy for the accurate quantification of linalool in complex environmental samples. This isotope dilution technique compensates for sample matrix effects and variations in extraction efficiency and instrument response, leading to more robust and reliable analytical results.

This document provides detailed application notes and protocols for the analysis of linalool in environmental samples using Linalool-d6 as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data Summary

The following tables summarize representative quantitative data for the analysis of linalool using Linalool-d6 as an internal standard. These values are based on typical performance characteristics of isotope dilution methods for volatile organic compounds (VOCs) in environmental matrices.

Table 1: Method Detection and Quantification Limits

Matrix	Method Detection Limit (MDL) (µg/L or µg/kg)	Method Quantification Limit (MQL) (µg/L or µg/kg)
Water	0.05	0.15
Soil	0.1	0.3
Air	0.2 (µg/m³)	0.6 (µg/m³)

Table 2: Recovery and Precision Data

Matrix	Spiked Concentration (µg/L or µg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Water	1.0	98	6
Soil	5.0	92	9
Air	10 (µg/m³)	95	7

Table 3: Calibration Curve Parameters

Parameter	Value
Calibration Range	0.1 - 50 µg/L
Correlation Coefficient (r²)	> 0.995
Linearity	Excellent

Experimental Protocols

The following are detailed protocols for the analysis of linalool in water, soil, and air samples using Headspace-Solid Phase Microextraction (HS-SPME) coupled with GC-MS and Linalool-d6 as an internal standard.

Protocol 1: Analysis of Linalool in Water Samples

1. Sample Preparation: a. Collect water samples in 40 mL amber glass vials with PTFE-lined septa. b. If residual chlorine is present, add 10 mg of sodium thiosulfate per 40 mL of sample. c. Store samples at 4°C until analysis.
2. Internal Standard Spiking: a. Prepare a stock solution of Linalool-d6 in methanol at a concentration of 100 µg/mL. b. Prepare a spiking solution by diluting the stock solution to 1 µg/mL in methanol. c. To a 10 mL aliquot of the water sample in a 20 mL headspace vial, add 10 µL of the 1 µg/mL Linalool-d6 spiking solution.
3. HS-SPME Procedure: a. Add 3 g of sodium chloride to the vial to increase the ionic strength of the sample. b. Immediately seal the vial with a PTFE-lined septum and cap. c. Place the vial in an autosampler tray with an incubation temperature of 60°C. d. Equilibrate the sample for 15 minutes. e. Expose a 100 µm Polydimethylsiloxane (PDMS) SPME fiber to the headspace of the vial for 30 minutes.
4. GC-MS Analysis: a. Desorb the SPME fiber in the GC inlet at 250°C for 2 minutes in splitless mode. b. GC Conditions:
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
 - Oven Program: Start at 40°C, hold for 2 minutes, ramp to 150°C at 10°C/min, then ramp to 250°C at 20°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min. c. MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - Linalool: m/z 71, 93, 121
 - Linalool-d6: m/z 74, 96, 124
 - Mass Spectrometer Transfer Line Temperature: 280°C.
 - Ion Source Temperature: 230°C.
5. Quantification: a. Calculate the concentration of linalool using the response factor relative to Linalool-d6.

Protocol 2: Analysis of Linalool in Soil Samples

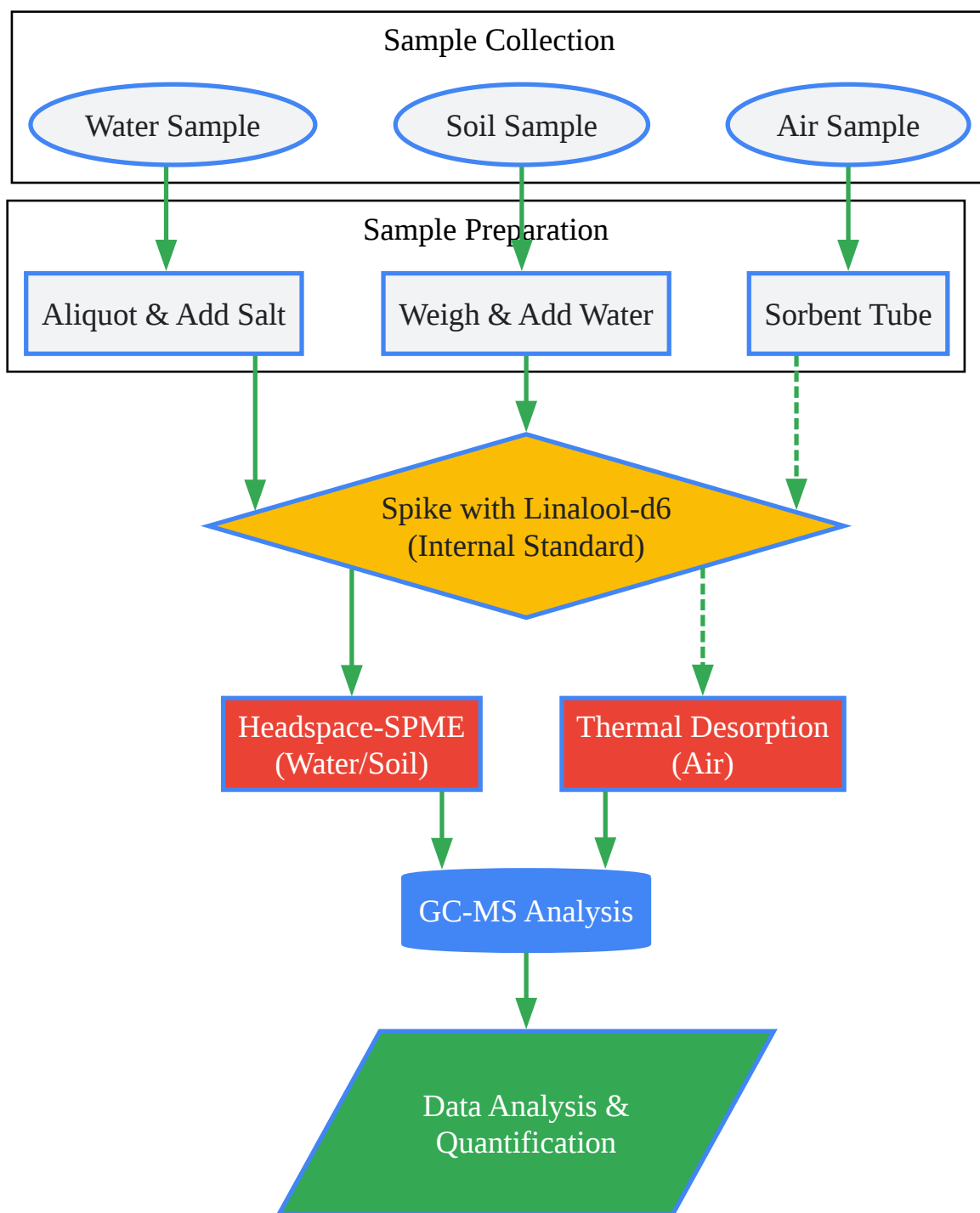
1. Sample Preparation: a. Collect approximately 100 g of soil in a glass jar. b. Homogenize the soil sample and remove any large debris.

2. Extraction and Internal Standard Spiking: a. Weigh 5 g of the homogenized soil into a 20 mL headspace vial. b. Add 5 mL of reagent-free water to the vial. c. Add 10 μ L of a 1 μ g/mL Linalool-d6 spiking solution in methanol.
3. HS-SPME Procedure: a. Follow the same HS-SPME procedure as described in Protocol 1 (steps 3a-3e).
4. GC-MS Analysis: a. Follow the same GC-MS analysis procedure as described in Protocol 1 (steps 4a-4c).
5. Quantification: a. Calculate the concentration of linalool based on the dry weight of the soil, using the response factor relative to Linalool-d6.

Protocol 3: Analysis of Linalool in Air Samples

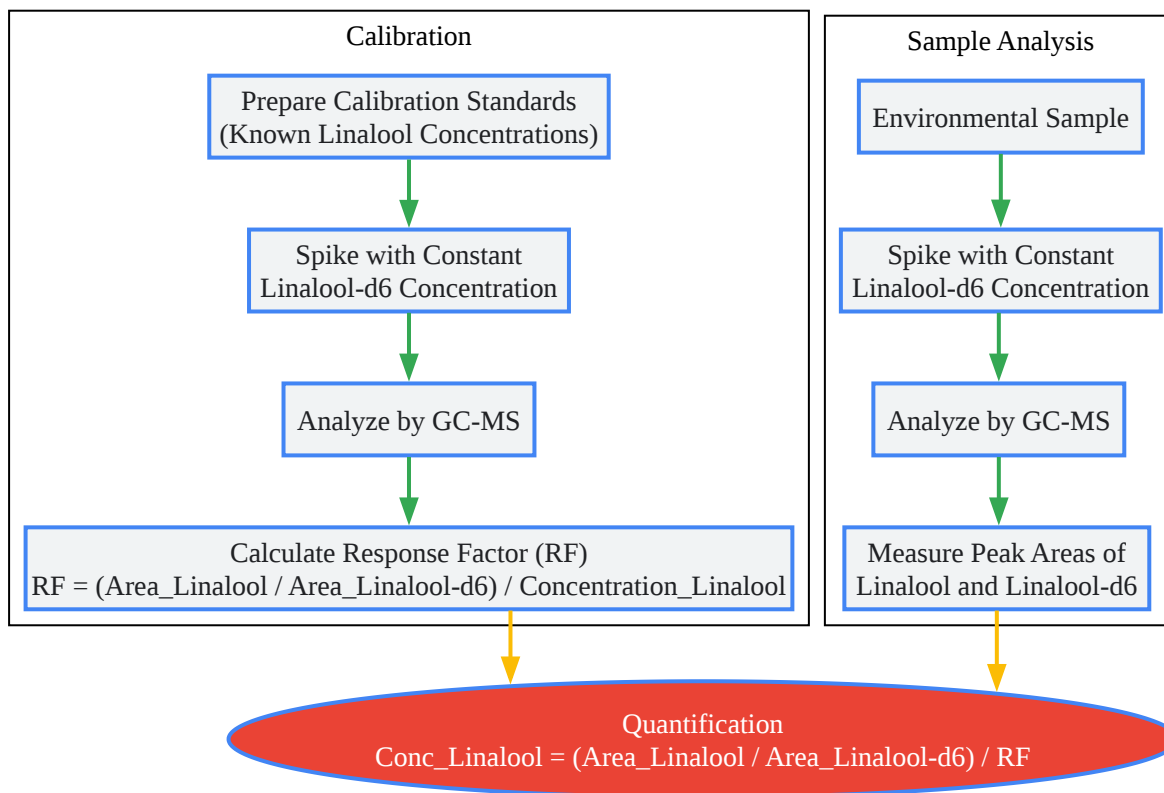
1. Sample Collection: a. Use a sorbent tube (e.g., Tenax® TA) connected to a personal or area sampling pump. b. Calibrate the pump to a flow rate of 100-200 mL/min. c. Collect a known volume of air (e.g., 10-50 L).
2. Sample Desorption and Internal Standard Spiking: a. Place the sorbent tube in a thermal desorber. b. Spike the tube with 10 μ L of a 1 μ g/mL Linalool-d6 solution in methanol using a heated injection port on the thermal desorber. c. Desorb the analytes onto a focusing trap at a temperature of 250°C. d. Rapidly heat the focusing trap to inject the analytes into the GC-MS.
3. GC-MS Analysis: a. Follow the same GC-MS analysis procedure as described in Protocol 1 (steps 4b-4c).
4. Quantification: a. Calculate the concentration of linalool in μ g/m³ based on the volume of air sampled and the response factor relative to Linalool-d6.

Visualizations



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Caption: Experimental workflow for linalool analysis in environmental samples.



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Caption: Logic of internal standard quantification for linalool.

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